

3-(3-Oxobutyl)-1H-indole physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-(1h-Indol-3-yl)butan-2-one**

Cat. No.: **B182806**

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An In-depth Technical Guide to 3-(3-Oxobutyl)-1H-indole

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(3-Oxobutyl)-1H-indole, also known as **4-(1H-indol-3-yl)butan-2-one**, is a ketone-containing indole derivative. The indole scaffold is a privileged structure in medicinal chemistry, found in a wide array of biologically active compounds, including anti-inflammatory, antimicrobial, antiviral, and anticancer agents. The presence of both the indole nucleus and a reactive ketone functional group in 3-(3-Oxobutyl)-1H-indole makes it a valuable intermediate for the synthesis of more complex, biologically active molecules and a potential candidate for biological screening.

This technical guide provides a comprehensive overview of the known physical and chemical properties of 3-(3-Oxobutyl)-1H-indole. While extensive biological data for this specific compound is not currently available in the public domain, this guide will touch upon the general activities of related indole derivatives to provide context for future research. A detailed, plausible experimental protocol for its synthesis and purification is also presented, based on established methodologies for similar compounds.

Core Physical and Chemical Properties

A summary of the key physicochemical properties of 3-(3-Oxobutyl)-1H-indole is presented below. It is important to note that some of this data is predicted and has not been experimentally verified in all cases.

Property	Value	Source
IUPAC Name	4-(1H-indol-3-yl)butan-2-one	N/A
Synonyms	3-(3-Oxobutyl)-1H-indole	[1]
CAS Number	5541-89-9	[2]
Molecular Formula	C ₁₂ H ₁₃ NO	[2]
Molecular Weight	187.24 g/mol	
Appearance	Solid	
Melting Point	92-97 °C	
Boiling Point	Not available	[3]
Density	1.136 g/cm ³ (Predicted)	[4]
pKa	17.13 ± 0.30 (Predicted)	[2]
LogP	1.9 (Predicted)	[5]
Solubility	Not available	N/A

Spectroscopic Data

Detailed experimental spectra for 3-(3-Oxobutyl)-1H-indole are not readily available in the literature. The following represents predicted data and typical spectral characteristics for the functional groups present in the molecule.

Spectroscopy	Predicted Data / Key Features
¹ H NMR	Expected signals for aromatic protons of the indole ring (δ 7-8 ppm), a singlet for the indole N-H proton (δ ~8 ppm), methylene protons adjacent to the indole ring and the carbonyl group, and a singlet for the methyl protons of the ketone.
¹³ C NMR	Expected signals for the carbonyl carbon (δ ~208 ppm), aromatic carbons of the indole ring (δ 110-140 ppm), and aliphatic carbons of the butyl chain.
IR (Infrared)	Characteristic absorption bands for N-H stretching of the indole ring (~3400 cm^{-1}), C=O stretching of the ketone (~1715 cm^{-1}), and C-H stretching of aromatic and aliphatic groups.
Mass Spectrometry	Expected molecular ion peak $[\text{M}]^+$ at m/z 187. Key fragments would likely arise from cleavage adjacent to the carbonyl group and fragmentation of the indole ring.

Experimental Protocols

While a specific, detailed published protocol for the synthesis of 3-(3-Oxobutyl)-1H-indole is scarce, a plausible and efficient method involves the Michael addition of indole to methyl vinyl ketone. This reaction is a well-established method for the formation of carbon-carbon bonds.

Proposed Synthesis: Michael Addition of Indole to Methyl Vinyl Ketone

This protocol describes a general procedure for the synthesis of 3-(3-Oxobutyl)-1H-indole.

Materials:

- Indole

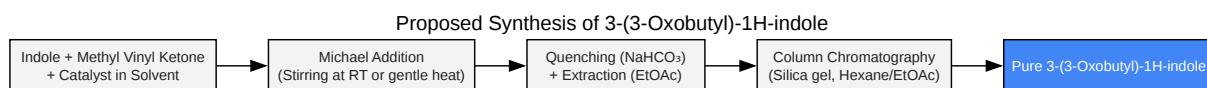
- Methyl vinyl ketone
- A Lewis or Brønsted acid catalyst (e.g., ZrCl₄, Amberlyst 15, or a task-specific ionic liquid)
- Solvent (e.g., Dichloromethane, Toluene, or solvent-free conditions may be possible)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve indole (1 equivalent) in the chosen solvent.
- Addition of Catalyst: Add the catalyst (e.g., 10-15 mol%) to the solution.
- Addition of Michael Acceptor: Slowly add methyl vinyl ketone (1.1 equivalents) to the stirred reaction mixture at room temperature.
- Reaction: Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-50 °C) and monitor the progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding a saturated solution of sodium bicarbonate.
- Extraction: Transfer the mixture to a separatory funnel and extract with an organic solvent like ethyl acetate or dichloromethane.
- Washing: Wash the combined organic layers with water and then with brine.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent to afford pure 3-(3-Oxobutyl)-1H-indole.

Diagram of the Proposed Synthetic Workflow:



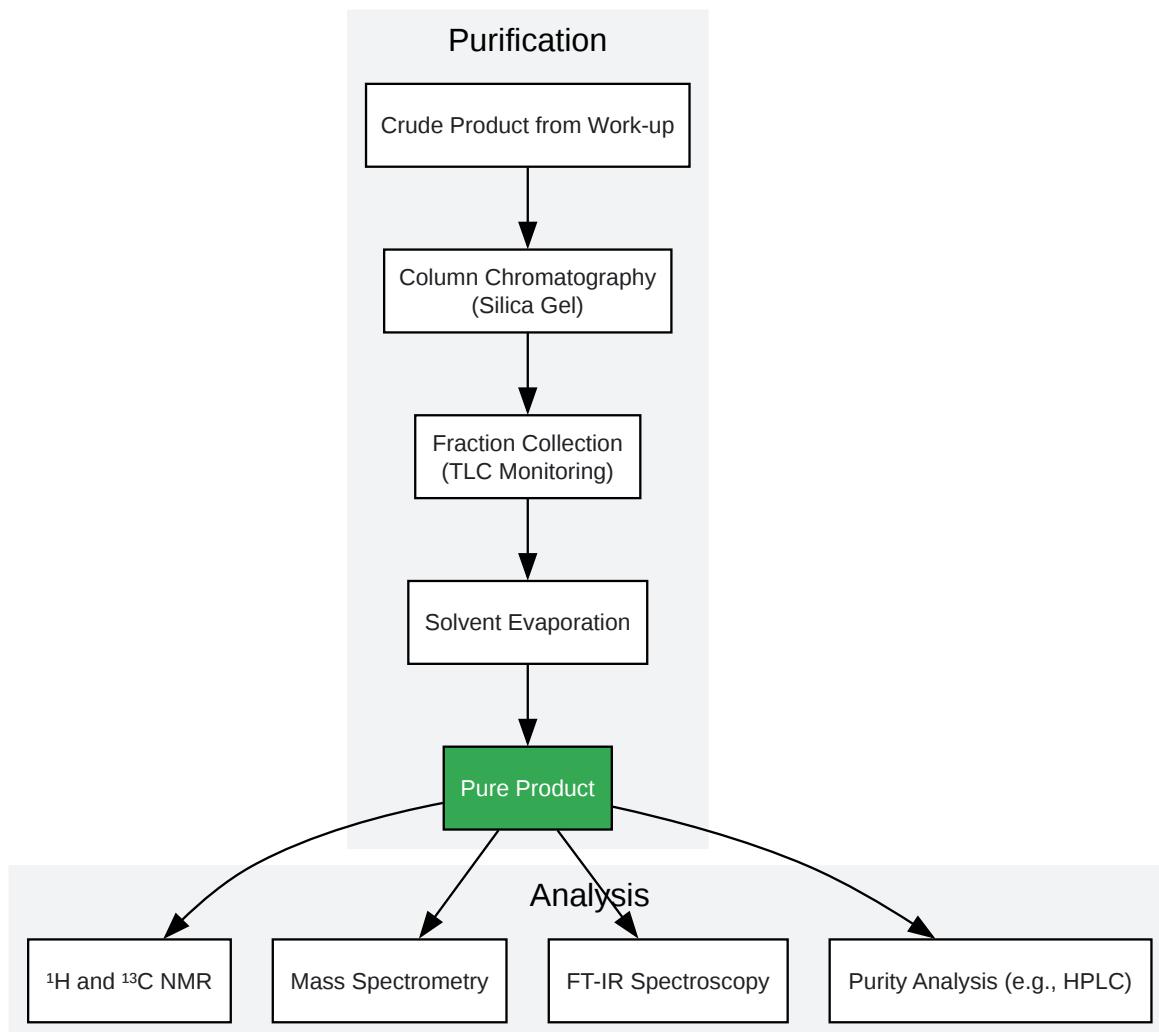
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Caption: A schematic overview of the proposed synthetic route for 3-(3-Oxobutyl)-1H-indole.

Proposed Purification and Analysis Workflow

The following diagram illustrates a general workflow for the purification and analysis of the synthesized compound.

Purification and Analysis Workflow

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Caption: A generalized workflow for the purification and structural analysis of the synthesized compound.

Biological Activity and Signaling Pathways

Disclaimer: To date, there is no specific information available in the peer-reviewed scientific literature regarding the biological activity or the signaling pathways associated with 3-(3-

Oxobutyl)-1H-indole.

However, the indole nucleus is a cornerstone of many biologically active compounds. Derivatives of indole have demonstrated a wide range of pharmacological properties, including but not limited to:

- Anti-inflammatory activity: Many indole derivatives exhibit anti-inflammatory effects by modulating various inflammatory pathways.
- Antimicrobial activity: The indole scaffold is present in numerous natural and synthetic compounds with activity against a broad spectrum of bacteria and fungi.
- Anticancer activity: Indole derivatives have been extensively studied for their cytotoxic effects on various cancer cell lines, acting through diverse mechanisms.
- Neurological activity: The indole structure is central to neurotransmitters like serotonin, and many of its derivatives show activity in the central nervous system.

Given the structural features of 3-(3-Oxobutyl)-1H-indole, it is a candidate for screening in these and other biological assays to uncover its potential therapeutic applications. The presence of the butanone side chain offers a site for further chemical modification to explore structure-activity relationships.

Conclusion and Future Directions

3-(3-Oxobutyl)-1H-indole is a readily accessible indole derivative with potential as a building block in medicinal chemistry. While its physical and chemical properties are partially characterized, a significant gap exists in the understanding of its biological effects. Future research should focus on:

- Detailed Spectroscopic and Physicochemical Characterization: Comprehensive experimental determination of its boiling point, solubility in various solvents, and full spectroscopic analysis (NMR, IR, MS) to provide a complete and verified dataset.
- Systematic Biological Screening: A thorough investigation of its potential pharmacological activities, including antimicrobial, antifungal, cytotoxic, and anti-inflammatory properties, could reveal novel therapeutic avenues.

- Derivatization and Structure-Activity Relationship (SAR) Studies: The synthesis of a library of derivatives by modifying the ketone functionality or the indole ring could lead to the discovery of compounds with enhanced biological potency and selectivity.

This technical guide serves as a foundational resource for researchers interested in exploring the chemistry and potential biological applications of 3-(3-Oxobutyl)-1H-indole. The proposed synthetic and analytical workflows provide a starting point for its preparation and characterization, paving the way for future investigations into its therapeutic potential.

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- To cite this document: BenchChem. [3-(3-Oxobutyl)-1H-indole physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b182806#3-3-oxobutyl-1h-indole-physical-and-chemical-properties>

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